

Dicyclohexyl adipate alternative plasticizer performance

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Compound Focus: Dicyclohexyl adipate

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Comparative Performance of Alternative Plasticizers

The table below summarizes a performance ranking of various plasticizers used in medical PVC materials, as evaluated against seven key parameters [1]. A lower total score indicates better overall performance.

Plasticizer (Abbreviation)	Efficiency Factor	Relative Cost	Compatibility	Chemical Resistance	Long-Term Aging	Migration	RBC Hemolysis	Total Points
DEHP (Reference)	2	1	3	3	3	3	1	16
TOTM	5	4	1	1	1	1	4	17
DINCH	5	3	3	3	3	3	2	22
DOTP/DEHT	4	1	3	3	3	4	4	22
BTHC (Citrate)	7	7	2	2	2	2	3	25
ATBC (Citrate)	2	5	6	6	6	6	6	37
DOA (Adipate)	1	6	7	6	7	7	6	40

Evaluation Parameters Explained [1]:

- Efficiency Factor:** Amount required to achieve the same flexibility/hardness as DEHP.
- Relative Cost:** Includes both material cost and efficiency in the final compound.

- **Compatibility:** With other contacting materials.
- **Chemical Resistance**
- **Long-term Aging:** Based on volatility.
- **Migration:** Resistance to migration into connectors or packaging.
- **RBC Hemolysis:** Effect on red blood cells for blood storage applications.

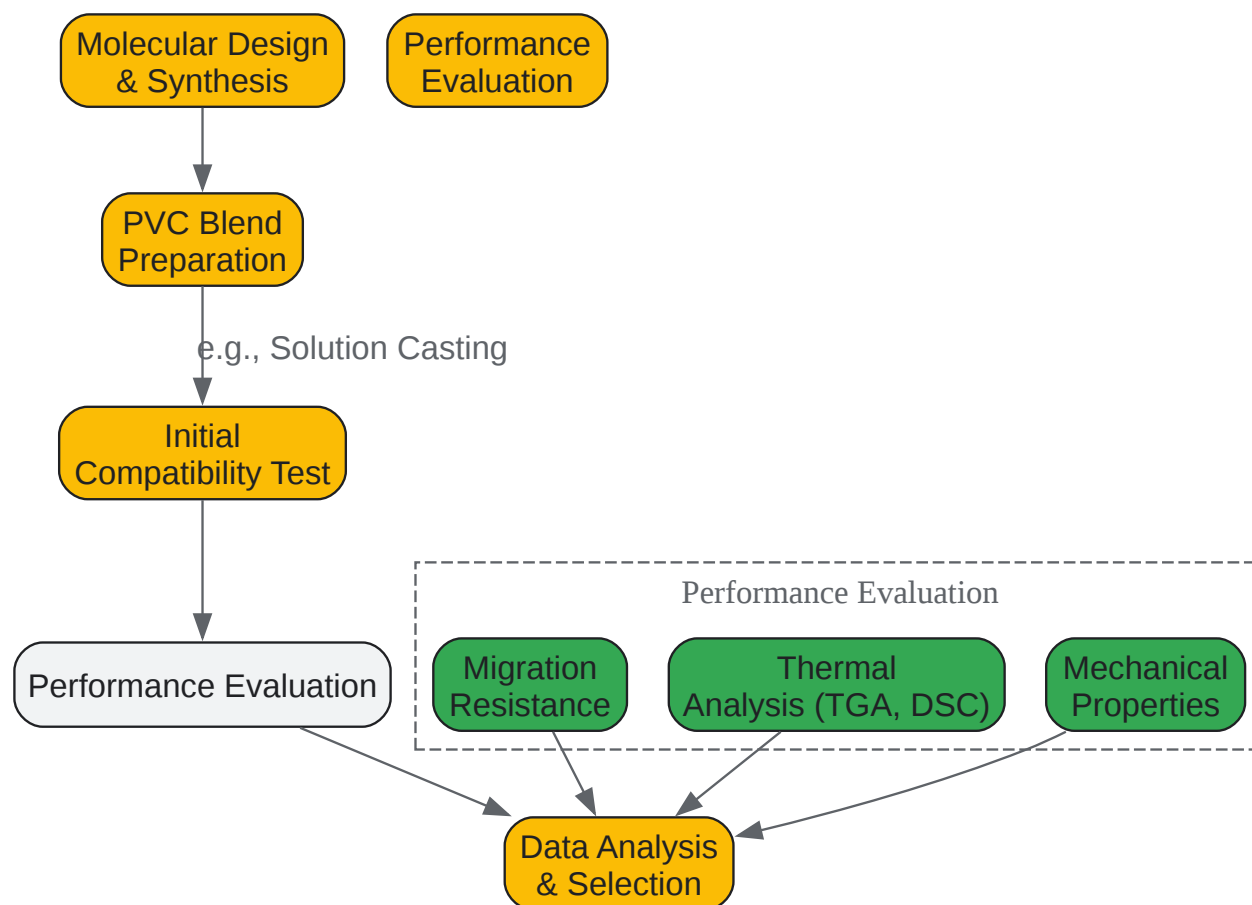
Key Experimental Protocols for Performance Evaluation

For researchers looking to replicate or design comparative studies, the following methodologies are commonly used in the literature to assess plasticizer performance in PVC blends [2].

- **1. Preparation of PVC Blends:** Plasticizers are incorporated into PVC at a specified loading (e.g., 50 parts per hundred parts of resin, phr) alongside thermal stabilizers and fillers. The mixture is then processed into films using methods like casting from a tetrahydrofuran (THF) solution [2].
- **2. Compatibility Testing:** The compatibility of a plasticizer with PVC is determined by assessing the homogeneity and clarity of the resulting PVC films. A common method is the solution casting method from a THF solution [2].
- **3. Migration Resistance:** This is tested by placing the plasticized PVC film in contact with other polymers, such as low-density polyethylene (LDPE) sheets, under controlled conditions to measure the amount of plasticizer that migrates out [2].
- **4. Mechanical Properties:** Tensile tests are performed to determine mechanical strength, and hardness is measured using standard durometer methods [2].
- **5. Thermal Analysis:**
 - **Thermogravimetric Analysis (TGA):** Measures weight changes as a function of temperature to determine thermal stability [2].
 - **Differential Scanning Calorimetry (DSC):** Measures thermal transitions, most importantly the glass transition temperature (T_g), which indicates the efficiency of plasticization [2].

Plasticizer Development & Evaluation Workflow

The diagram below outlines a general workflow for the development and evaluation of a new plasticizer, from molecular design to final performance assessment.



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Research Insights on Alternative Plasticizers

- **Adipates as a Class:** While data on **dicyclohexyl adipate** is missing, other adipate esters like **dioctyl adipate (DOA)** and **dibutoxyethyl sebacate (DBES)** are recognized for their **excellent efficiency and low-temperature performance** [3]. However, they often show **poorer migration resistance and compatibility** compared to more permanent plasticizers like TOTM [1].
- **Emerging Trends:** Research is heavily focused on **biobased and oligomeric/polymeric plasticizers** to improve sustainability and reduce migration [2] [4]. For instance, biobased oligoesters derived from dimerized fatty acids show promising compatibility and low migration [2].
- **Health and Environmental Considerations:** The drive to replace phthalates like DEHP is due to their classification as endocrine disruptors [2] [5]. When evaluating alternatives, it's crucial to consider not just the parent compound but also its environmental transformation products, which can also pose ecological risks [4].

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References

1. Comparison of Various Plasticizers In Medical PVC Materials [kmedhealth.com]
2. New Biobased Plasticizers for PVC Derived from Saturated ... [pmc.ncbi.nlm.nih.gov]
3. The Effect of Dicarboxylic Acid Structure on the Plasticizing ... [pmc.ncbi.nlm.nih.gov]
4. A case study of emerging alternative plasticizers [sciencedirect.com]
5. Exploring plasticisers-osteoporosis links and mechanisms [pmc.ncbi.nlm.nih.gov]

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